

Proper Disposal of CP-868388 Free Base: A Safety and Operations Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CP-868388 free base

CAS No.: 702681-67-2

Cat. No.: B1669575

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This document provides essential safety and logistical information for the proper disposal of **CP-868388 free base**, a potent and selective PPAR α agonist. Adherence to these procedures is critical to ensure personnel safety and environmental protection, reflecting our commitment to responsible laboratory practices.

Hazard Identification and Data Summary

CP-868388 free base is classified as a hazardous substance, requiring specialized disposal procedures. The primary hazards are acute oral toxicity and high toxicity to aquatic life. All personnel handling this compound must be familiar with its hazard profile, summarized in the table below.

Property	Value	Citation
Chemical Name	CP-868388 free base	
CAS Number	702681-67-2	[1]
Molecular Formula	C ₂₆ H ₃₃ NO ₅	[2]
Molecular Weight	439.54 g/mol	[2]
GHS Hazard Statements	H301: Toxic if swallowed H410: Very toxic to aquatic life with long lasting effects	[1]
GHS Hazard Pictograms	GHS06 (Skull and Crossbones) GHS09 (Environment)	[1]

Personal Protective Equipment (PPE)

Standard laboratory PPE is mandatory when handling **CP-868388 free base** in any form (solid or in solution). This includes, but is not limited to:

- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: A standard laboratory coat must be worn and buttoned.
- Respiratory Protection: For handling fine powders or creating aerosols, a properly fitted respirator may be necessary. Consult your institution's environmental health and safety (EHS) office for specific guidance.

Disposal Procedures for CP-868388 Free Base

Under no circumstances should **CP-868388 free base** or its containers be disposed of in the regular trash or down the drain.[3] This compound's high aquatic toxicity necessitates that it be treated as hazardous chemical waste.

Unused or Expired CP-868388 Free Base (Solid)

- Containerization: Ensure the compound is in a clearly labeled, sealed, and non-reactive container. The original manufacturer's container is ideal.
- Labeling: The container must be labeled with the words "Hazardous Waste," the full chemical name ("**CP-868388 free base**"), and the appropriate hazard pictograms (Toxic, Environmental Hazard).[4]
- Storage: Store the waste container in a designated satellite accumulation area for hazardous waste.[5] This area should be secure and away from incompatible materials.
- Disposal Request: Contact your institution's EHS office to arrange for pickup and disposal by a licensed hazardous waste contractor.

Contaminated Labware and Debris

This includes items such as pipette tips, centrifuge tubes, and paper towels that have come into direct contact with **CP-868388 free base**.

- Segregation: Collect all contaminated solid waste in a dedicated, leak-proof container lined with a heavy-duty plastic bag.
- Labeling: Clearly label the container as "Hazardous Waste" and list the contaminant ("**CP-868388 free base** contaminated debris").
- Storage and Disposal: Store and dispose of this waste through your institution's EHS-approved hazardous waste stream.

Solutions Containing CP-868388 Free Base

- Collection: Collect all aqueous and solvent-based solutions containing **CP-868388 free base** in a dedicated, sealed, and chemically compatible waste container. Do not mix with other waste streams unless explicitly approved by your EHS office.
- Labeling: Label the container with "Hazardous Waste," the full chemical name ("**CP-868388 free base**"), the solvent system (e.g., "in DMSO"), and an approximate concentration.

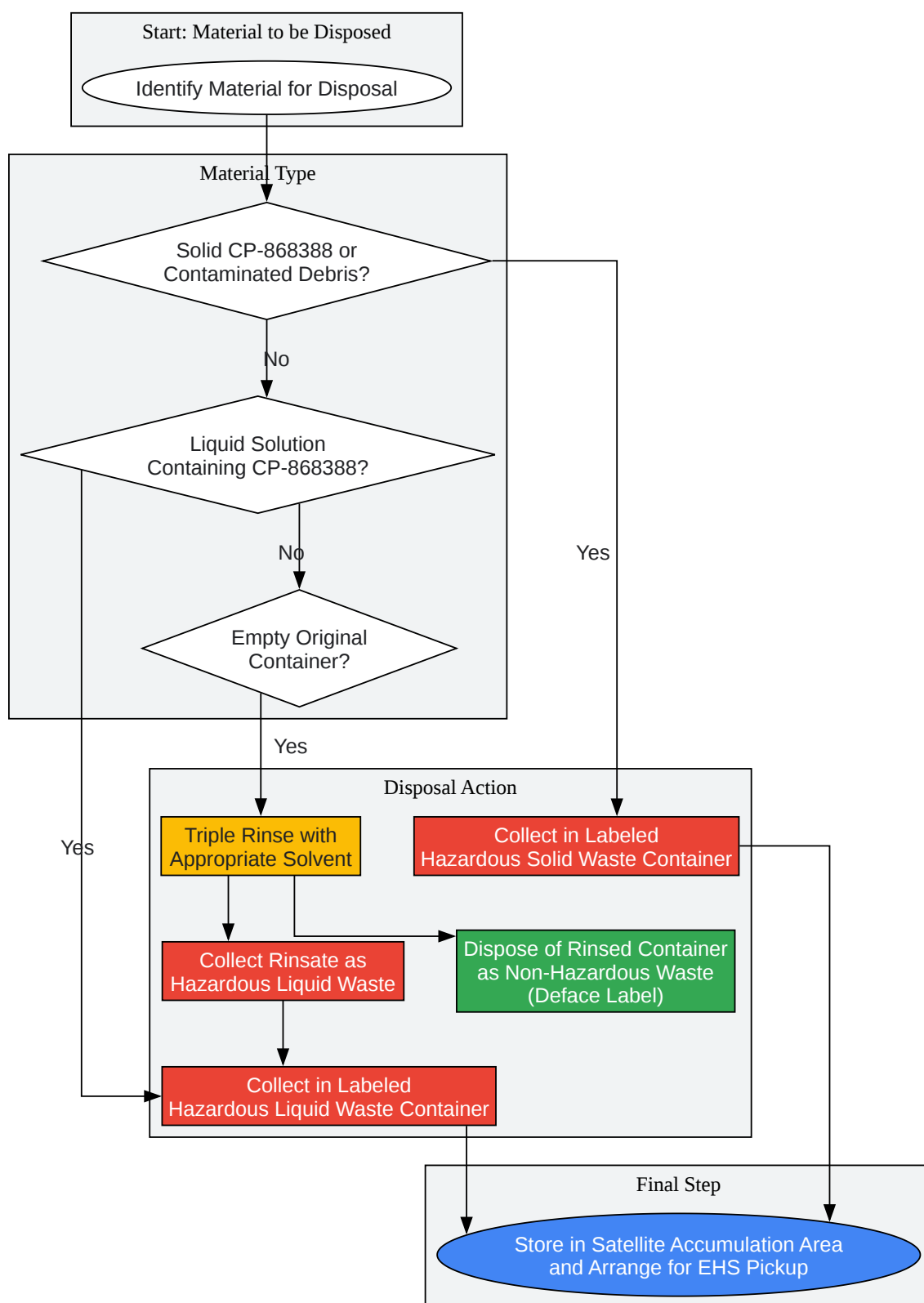
- Storage and Disposal: Store in the satellite accumulation area and arrange for EHS pickup.

Empty Containers

- Decontamination: Triple-rinse the empty container with a suitable solvent that can dissolve CP-868388. Collect the rinsate as hazardous waste.^[6]
- Disposal of Rinsed Container: Once decontaminated, the container can be disposed of according to your institution's guidelines for non-hazardous lab glass or plastic, after defacing the original label.^[7]

Experimental Workflow and Disposal Decision Diagram

The following diagram illustrates the decision-making process for the proper disposal of materials related to **CP-868388 free base**.



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Caption: Decision workflow for the disposal of **CP-868388 free base** and related materials.

By adhering to these guidelines, researchers and laboratory personnel can ensure the safe and environmentally responsible disposal of **CP-868388 free base**, fostering a culture of safety and compliance within the scientific community. For any uncertainties, always consult your institution's Environmental Health and Safety department.

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